

2-Allyl-4-bromophenol: Laboratory Disposal & Safety Guide

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Compound of Interest

Compound Name: 2-Allyl-4-bromophenol

CAS No.: 13997-74-5

Cat. No.: B1295730

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Executive Safety Directive

Do not dispose of **2-Allyl-4-bromophenol** in general organic waste or down the drain.

This compound (CAS: 13997-74-5) represents a dual-hazard class: it is a halogenated phenolic compound. Its disposal requires strict segregation into the Halogenated Organic Waste stream. Failure to segregate halogenated waste from non-halogenated solvents can result in significant regulatory fines and dangerous byproducts during downstream incineration.

Critical Chemical Profile

Property	Data	Operational Implication
CAS Number	13997-74-5	Use for waste labeling and inventory tracking.
Physical State	Solid/Liquid (MP ~50°C)	May exist as a supercooled liquid or melt in warm labs. Handle as a liquid spill risk.
Flash Point	~119°C	Combustible but not highly flammable.
Primary Hazards	Corrosive/Irritant (Phenol)	H315, H319, H335: Requires nitrile gloves and eye protection.
Reactivity	Allyl Group + Phenol	Incompatible with strong oxidizers and radical initiators.

Hazard Mechanics & Segregation Logic

To ensure safety and compliance, you must understand the causality behind these disposal protocols.

The Halogen Factor (Bromine)

The presence of the bromine atom at the 4-position fundamentally changes the disposal pathway.

- Mechanism: When halogenated compounds are incinerated with standard organic waste (non-halogenated), they generate acidic gases (HBr) and can form toxic dioxins.
- Protocol: You must use a dedicated Halogenated Waste container. Even small amounts (ppm levels) can contaminate a non-halogenated drum, forcing the waste hauler to reclassify the entire drum at a significantly higher cost.

The Allyl-Phenol Moiety

The allyl group (

) provides a site for radical chemistry, while the phenolic hydroxyl (

) is acidic.

- Mechanism: The allyl group is susceptible to polymerization if exposed to radical initiators (e.g., peroxides, AIBN). The phenol group is incompatible with strong bases and acid chlorides.
- Protocol: Never mix this waste with oxidizing agents (e.g., Nitric Acid, Peroxides).^[1] The resulting reaction can be exothermic and gas-generating, leading to container rupture.

Step-by-Step Disposal Protocol

Phase 1: Waste Segregation & Preparation

- Identify the Stream: Confirm the container is designated for Halogenated Organic Waste.
- Check Phase State: If the reagent is solid (below 50°C), it can often be disposed of in a "Solid Hazardous Waste" drum if your facility separates solids and liquids. If dissolved in solvent, it goes to Liquid Halogenated Waste.
- Quenching (Reaction Mixtures):
 - If the **2-Allyl-4-bromophenol** is part of a reaction mixture containing unreacted oxidizers, quench the oxidizers before adding to the waste drum.
 - Self-Validation: Test the pH and peroxide levels of the mixture using test strips before disposal.

Phase 2: Packaging & Labeling

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass (Amber). Avoid metal containers if the waste is acidic, as phenols can be corrosive to certain metals over time.
- Labeling Requirements:
 - Chemical Name: Write "**2-Allyl-4-bromophenol**" clearly. Do not use abbreviations like "ABP".

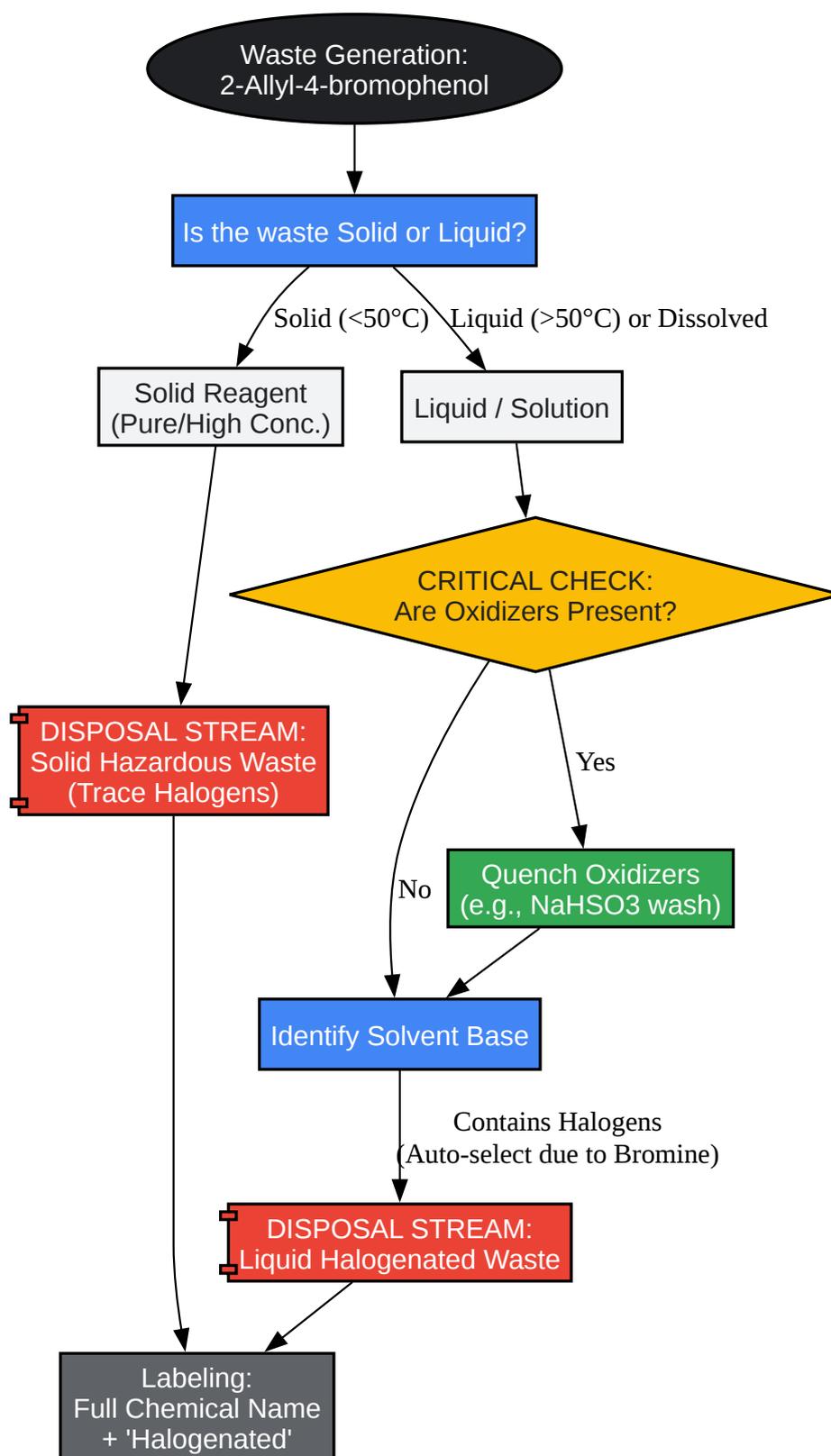
- Constituents: If in solution, list the solvent (e.g., "Dichloromethane 90%, **2-Allyl-4-bromophenol** 10%").
- Hazard Checkboxes: Mark "Toxic" and "Irritant".

Phase 3: Storage Pending Pickup

- Cap Venting: Ensure caps are tight but check for pressure buildup if the waste contains other volatile solvents.
- Secondary Containment: Store the waste bottle in a polyethylene tray to capture drips, preventing the phenol from damaging shelving or flooring.

Visualized Disposal Workflow

The following diagram illustrates the decision logic for disposing of **2-Allyl-4-bromophenol**, ensuring no cross-contamination of waste streams.



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Figure 1: Decision matrix for the safe disposal of **2-Allyl-4-bromophenol**, prioritizing the halogenated waste stream and oxidative stability.

Emergency Procedures: Spills

Because **2-Allyl-4-bromophenol** melts near 50°C, a spill may involve semi-solid sludge or liquid.

- PPE: Don double nitrile gloves, safety goggles, and a lab coat. If heating was involved, use a half-mask respirator with organic vapor cartridges.
- Containment:
 - Solid Spill: Do not sweep aggressively (creates dust). Scoop gently into a wide-mouth jar.
 - Liquid Spill: Absorb with vermiculite or a commercial "Organic" spill kit. Do not use paper towels as the primary absorbent for large phenolic spills due to flammability and rapid permeation.
- Decontamination: Scrub the surface with a soapy water solution or a specific phenol decontaminant (e.g., PEG-400 based cleaners) to solubilize the residue.
- Disposal of Debris: All contaminated absorbent materials must go into the Solid Hazardous Waste bin, labeled as containing "**2-Allyl-4-bromophenol** debris."

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 258468, **2-Allyl-4-bromophenol**. Retrieved from [\[Link\]](#)
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- Vanderbilt University Medical Center. Chemical Compatibility Chart (Phenols and Halogens). Retrieved from [\[Link\]](#)

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Sources

- 1. nipissingu.ca [nipissingu.ca]
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